

Role of the Oxane Moiety in Bioactive Compounds: A Technical Guide

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Compound of Interest

Compound Name: (4-Methoxyoxan-4-yl)methanamine

CAS No.: 1269755-10-3

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Executive Summary

The oxane moiety, systematically known as tetrahydropyran (THP), represents a "privileged scaffold" in modern medicinal chemistry. Distinct from its five-membered counterpart (tetrahydrofuran) or its carbocyclic isostere (cyclohexane), the oxane ring offers a unique intersection of physicochemical properties: defined conformational preferences, moderate lipophilicity reduction, and specific hydrogen-bond accepting (HBA) capabilities. This guide analyzes the structural and functional utility of the oxane moiety in drug design, detailing its role in blockbuster therapeutics like Eribulin and SGLT2 inhibitors, and providing validated protocols for its synthesis and characterization.

Physicochemical & Structural Profile[1]

The "Oxane Effect" in Medicinal Chemistry

The incorporation of an oxane ring is rarely accidental; it is a strategic maneuver to modulate the ADME (Absorption, Distribution, Metabolism, Excretion) profile of a lead compound.

- **Lipophilicity Modulation:** Replacing a cyclohexane ring with an oxane typically lowers the LogP by approximately 1.0–1.5 units. This reduction is critical for improving aqueous solubility without compromising the steric bulk required for hydrophobic pocket filling.
- **Hydrogen Bonding:** The ether oxygen serves as a weak H-bond acceptor. Unlike alcohols or amines, it does not act as a donor, allowing it to interact with backbone amides or conserved water molecules in the binding pocket without incurring a high desolvation penalty.
- **Conformational Locking:** The oxane ring predominantly adopts a chair conformation. This rigidity reduces the entropic penalty of binding compared to linear ether chains.^[1] Furthermore, the anomeric effect (preference of electronegative substituents at C2 to adopt an axial orientation) allows for precise stereochemical positioning of pharmacophores.

Quantitative Comparison

The following table summarizes the shift in properties when transitioning from a carbocycle to an oxane scaffold.

Property	Cyclohexane	Tetrahydropyran (Oxane)	Tetrahydrofuran (THF)
LogP (approx. shift)	Baseline	-1.2 to -1.5	-1.0 to -1.3
H-Bond Acceptors	0	1 (Ether Oxygen)	1 (Ether Oxygen)
Boiling Point	81°C	88°C	66°C
Metabolic Liability	Hydroxylation (slow)	-Hydroxylation (moderate)	-Hydroxylation (fast)
Conformation	Chair (flexible)	Chair (rigid/defined)	Envelope (flexible)

Biological Significance & Mechanism of Action^[2]^[3]^[4]

Case Study: Eribulin (Halaven)

Eribulin is a macrocyclic ketone analog of the marine natural product Halichondrin B.^[1] Its pharmacophore relies heavily on the rigid oxane rings to orient substituents that interact with tubulin.

- Mechanism: Eribulin binds to the high-affinity site on the (+) end of microtubules.^[2] The oxane-rich scaffold mimics the "curved" conformation of tubulin, effectively capping the microtubule end and preventing polymerization.
- Role of Oxane: The multiple oxane rings in the polyether backbone act as a "molecular ruler," spacing key interacting groups at precise distances to match the tubulin dimer interface.

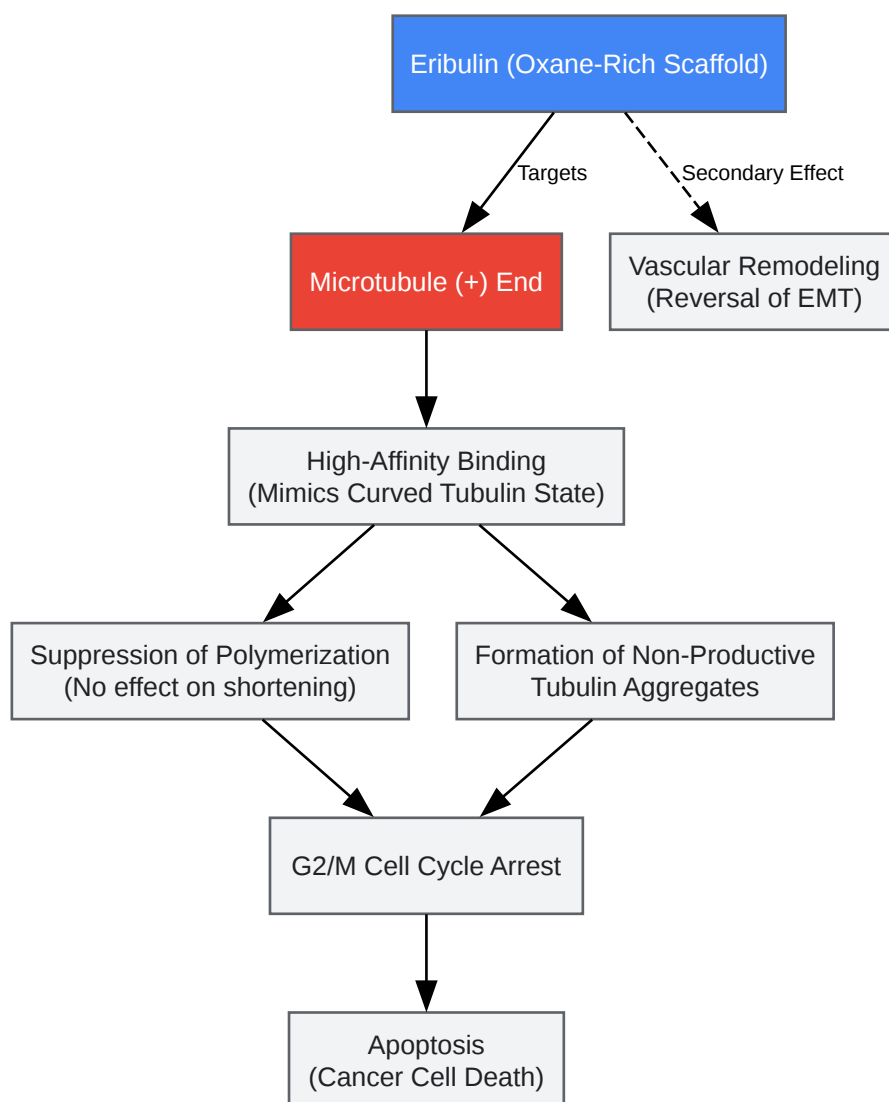
Case Study: SGLT2 Inhibitors (The "Gliflozins")

Drugs like Empagliflozin and Dapagliflozin contain a glucose moiety, which is chemically a poly-hydroxylated oxane (pyranose) ring.

- Role of Oxane: The pyranose ring is not merely a scaffold; it is the pharmacophore itself. It mimics glucose, allowing the drug to bind competitively to the Sodium-Glucose Co-transporter 2 (SGLT2) in the proximal renal tubule, thereby blocking glucose reabsorption.^[3]

Visualization: Eribulin Mechanism of Action

The following diagram illustrates the unique "end-poisoning" mechanism of Eribulin, facilitated by its rigid oxane structure.



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Caption: Eribulin utilizes its rigid oxane scaffold to cap microtubule ends, triggering apoptosis.

Synthetic Strategies: Constructing the Oxane Core

The synthesis of substituted oxanes requires stereochemical precision. The Prins Cyclization is the gold standard for constructing 2,4,6-trisubstituted tetrahydropyrans with high diastereoselectivity.

Protocol: Stereoselective Prins Cyclization

This protocol describes the synthesis of a 2,6-cis-4-substituted tetrahydropyran, a common motif in bioactive polyethers.

Objective: Construct a cis-2,6-disubstituted tetrahydropyran ring from a homoallylic alcohol and an aldehyde.

Reagents:

- Homoallylic alcohol (1.0 equiv)
- Aldehyde (1.2 equiv)
- Trifluoroacetic acid (TFA) (2.0 equiv) or Indium(III) triflate (10 mol%)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Methodology:

- Preparation: Flame-dry a round-bottom flask and purge with argon. Add the homoallylic alcohol (e.g., 1 mmol) and aldehyde (1.2 mmol) in anhydrous DCM (0.1 M concentration).
- Acid Activation: Cool the solution to 0°C. Dropwise add TFA (2.0 mmol). Note: For acid-sensitive substrates, use In(OTf)₃ at room temperature.
- Cyclization: Stir the reaction mixture at 0°C for 2 hours, then warm to room temperature. Monitor by TLC (stain with p-anisaldehyde). The reaction proceeds via an oxocarbenium ion intermediate, which undergoes cyclization to form the carbocation, followed by trapping with the trifluoroacetate anion (or solvent).
- Quenching: Quench the reaction with saturated aqueous NaHCO₃ solution.
- Workup: Extract with DCM (3x). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.
- Hydrolysis (Optional): If a trifluoroacetate ester is formed at the C4 position, hydrolyze it using K₂CO₃ in MeOH/H₂O to reveal the hydroxyl group.
- Purification: Purify the crude residue via flash column chromatography (Silica gel, Hexanes/EtOAc gradient).

Validation Criteria:

- ¹H NMR: Look for the characteristic chair conformation signals. The axial protons at C2 and C6 should show large coupling constants (Hz) if the substituents are equatorial (2,6-cis).
- NOESY: Strong NOE correlation between H-2 and H-6 confirms the cis-relationship.

Visualization: Prins Cyclization Pathway



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Caption: The Prins cyclization assembles the oxane core via a stereocontrolled oxocarbenium intermediate.

Experimental Validation: Metabolic Stability

A critical advantage of the oxane moiety is its resistance to rapid metabolic clearance compared to flexible ethers. The following protocol validates this property.

Protocol: Microsomal Stability Assay

Objective: Compare the intrinsic clearance (

) of a THP-containing analog versus a THF or acyclic ether analog.

Materials:

- Liver Microsomes (Human/Rat, 20 mg/mL protein conc.)
- NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6PDH)
- Test Compounds (10 mM DMSO stock)
- Phosphate Buffer (100 mM, pH 7.4)

Workflow:

- Pre-Incubation: Dilute microsomes to 0.5 mg/mL in phosphate buffer. Add test compound (final conc. 1 μ M, <0.1% DMSO). Pre-incubate at 37°C for 5 minutes.
- Initiation: Add NADPH regenerating system to initiate the reaction.
- Sampling: At time points

min, remove 50 μ L aliquots.
- Quenching: Immediately dispense aliquot into 150 μ L ice-cold acetonitrile containing internal standard (e.g., Tolbutamide).
- Analysis: Centrifuge (4000 rpm, 20 min) to pellet proteins. Analyze supernatant via LC-MS/MS. Monitor the disappearance of the parent ion.
- Calculation: Plot

vs. time. The slope

is the elimination rate constant.

Expected Outcome: Oxane analogs typically exhibit a longer

than THF analogs due to steric shielding of the

-carbon and reduced ring strain, making them less susceptible to CYP450-mediated

-hydroxylation.

References

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